

critical comparison of different synthetic routes to 1,4-Benzodioxan-6-ylacetic acid

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Compound of Interest

Compound Name: 1,4-Benzodioxan-6-ylacetic acid

Cat. No.: B096903

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A Comparative Guide to the Synthetic Routes of 1,4-Benzodioxan-6-ylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

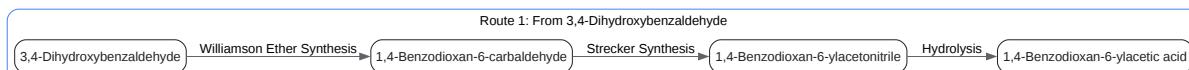
This guide provides a critical comparison of two primary synthetic routes to **1,4-Benzodioxan-6-ylacetic acid**, a key intermediate in the development of various pharmaceutical compounds. The comparison focuses on objectivity, supported by experimental data, to aid researchers in selecting the most suitable method for their specific needs.

At a Glance: Comparison of Synthetic Routes

Parameter	Route 1: From 3,4-Dihydroxybenzaldehyde	Route 2: From 3,4-Dihydroxyphenylacetic Acid
Starting Material	3,4-Dihydroxybenzaldehyde	3,4-Dihydroxyphenylacetic acid
Number of Steps	2	1
Key Intermediates	1,4-Benzodioxan-6-carbaldehyde, 1,4-Benzodioxan-6-ylacetonitrile	None
Overall Yield	Moderate	Potentially Higher
Reagents & Conditions	Williamson ether synthesis, Strecker synthesis (or similar homologation), Hydrolysis	Williamson ether synthesis
Advantages	Readily available starting material.	More convergent and potentially higher yielding.
Disadvantages	Multi-step process, use of toxic reagents (e.g., cyanide in Strecker synthesis).	Starting material may be less common or more expensive.

Visualizing the Synthetic Pathways

To better understand the flow of each synthetic route, the following diagrams illustrate the key transformations.

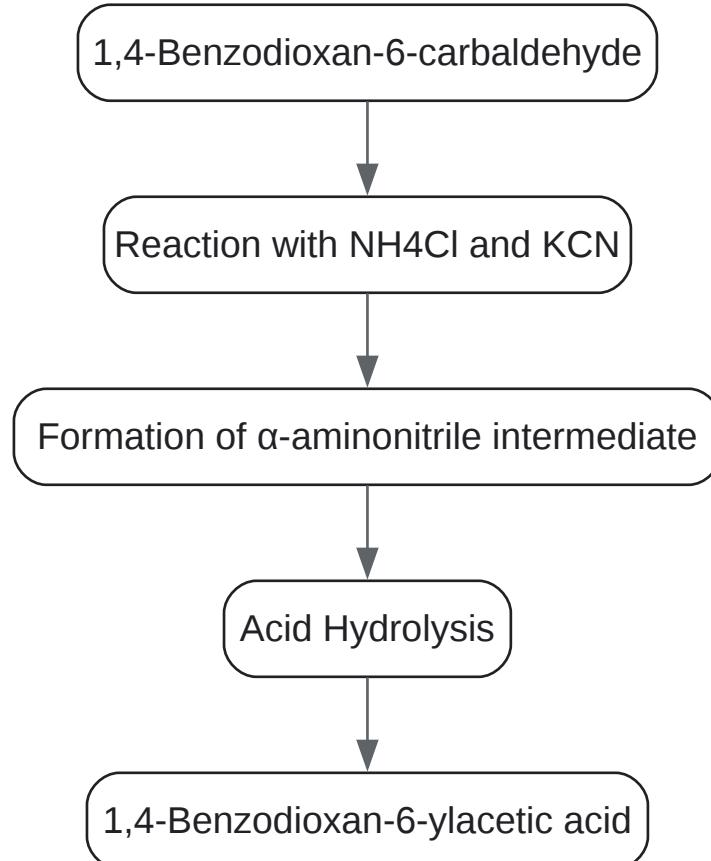


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Caption: Synthetic pathway for Route 1.

Route 2: From 3,4-Dihydroxyphenylacetic Acid

3,4-Dihydroxyphenylacetic acid $\xrightarrow{\text{Williamson Ether Synthesis}}$ 1,4-Benzodioxan-6-ylacetic acid



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